

Application Notes: Preparation and Use of 0.04% Bromocresol Purple Indicator Solution

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Compound of Interest

Compound Name: *Bromocresol Purple*

Cat. No.: *B057273*

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Introduction

Bromocresol Purple (BCP), systematically named 5',5"-dibromo-o-cresolsulfophthalein, is a triphenylmethane dye widely utilized as a pH indicator in various scientific and clinical applications.^{[1][2]} Its utility stems from a distinct color transition from yellow at pH 5.2 to a vibrant purple at pH 6.8, making it an excellent choice for monitoring pH changes near physiological levels.^{[1][3][4]} In research and drug development, BCP is employed in cell viability assays, microbiological culture media to detect metabolic activity, and in clinical laboratories for measuring serum albumin concentrations. This document provides detailed protocols for the preparation of a 0.04% BCP indicator solution, its key properties, and common applications.

Physicochemical Properties

A summary of the key properties of **Bromocresol Purple** is presented below. Understanding these characteristics is crucial for its proper handling, storage, and application.

Property	Value
Chemical Formula	C ₂₁ H ₁₆ Br ₂ O ₅ S
Molecular Weight	540.22 g/mol
Appearance	Purple or reddish-brown crystalline powder
pH Transition Range	pH 5.2 (Yellow) to pH 6.8 (Purple/Violet)
pKa	6.3
Solubility	- Water: < 0.1% - Ethanol: Soluble - Dilute Alkalis: Soluble

Experimental Protocols

This section details the methodologies for preparing a 0.04% (w/v) **Bromocresol Purple** indicator solution. Two common protocols are provided: a simple aqueous solution and an aqueous-ethanolic solution for applications requiring faster dissolution or a non-aqueous component.

Materials and Equipment

- **Bromocresol Purple** powder (CAS No: 115-40-2)
- Deionized or distilled water
- Reagent-grade ethanol (95%) (for Protocol 2)
- Sodium Hydroxide (NaOH), 0.05 M solution (for Protocol 2)
- Analytical balance
- Volumetric flasks (100 mL, 500 mL, 1 L)
- Graduated cylinders
- Beakers

- Magnetic stirrer and stir bar
- Weighing paper/boats
- Spatula
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Protocol 1: Preparation of 0.04% Aqueous Solution

This is the most common and straightforward method for preparing BCP indicator for general use.

Procedure:

- **Weighing:** Accurately weigh the required amount of **Bromocresol Purple** powder using an analytical balance (see table below for quantities).
- **Initial Dissolution:** Transfer the powder to a beaker containing approximately 50% of the final desired volume of deionized water. For example, use 50 mL of water for a final 100 mL solution.
- **Mixing:** Place the beaker on a magnetic stirrer and mix until the powder is fully dissolved. Gentle warming can aid dissolution, but is not always necessary.
- **Final Dilution:** Quantitatively transfer the dissolved solution to a volumetric flask corresponding to the final desired volume.
- **Volume Adjustment:** Add deionized water to the volumetric flask until the meniscus reaches the calibration mark.
- **Homogenization:** Cap the flask and invert it several times to ensure the solution is thoroughly mixed.
- **Storage:** Transfer the solution to a clearly labeled reagent bottle and store at room temperature, protected from light.

Quantitative Data for Protocol 1

Final Volume	Mass of BCP Powder	Volume of Deionized Water
100 mL	0.04 g	100 mL
250 mL	0.10 g	250 mL
500 mL	0.20 g	500 mL
1 L	0.40 g	1 L

Protocol 2: Preparation of 0.04% Aqueous-Ethanolic Solution

This method uses a small amount of ethanol and sodium hydroxide to facilitate the rapid dissolution of **Bromocresol Purple**. This is particularly useful as BCP's salt form is more soluble.

Procedure:

- **Weighing:** Accurately weigh 0.04 g of **Bromocresol Purple** powder.
- **Solvent Preparation:** In a 100 mL volumetric flask, add 1.48 mL of 0.05 M NaOH solution and 10.00 mL of 95% ethanol.
- **Dissolution:** Transfer the weighed BCP powder into the volumetric flask containing the NaOH/ethanol mixture. Gently swirl or warm the flask to completely dissolve the powder.
- **Final Dilution:** Once the solid is fully dissolved, dilute the solution with distilled water up to the 100 mL calibration mark.
- **Homogenization:** Cap the flask and invert it multiple times to ensure a homogeneous solution.
- **Storage:** Store in a labeled reagent bottle at room temperature, away from light.

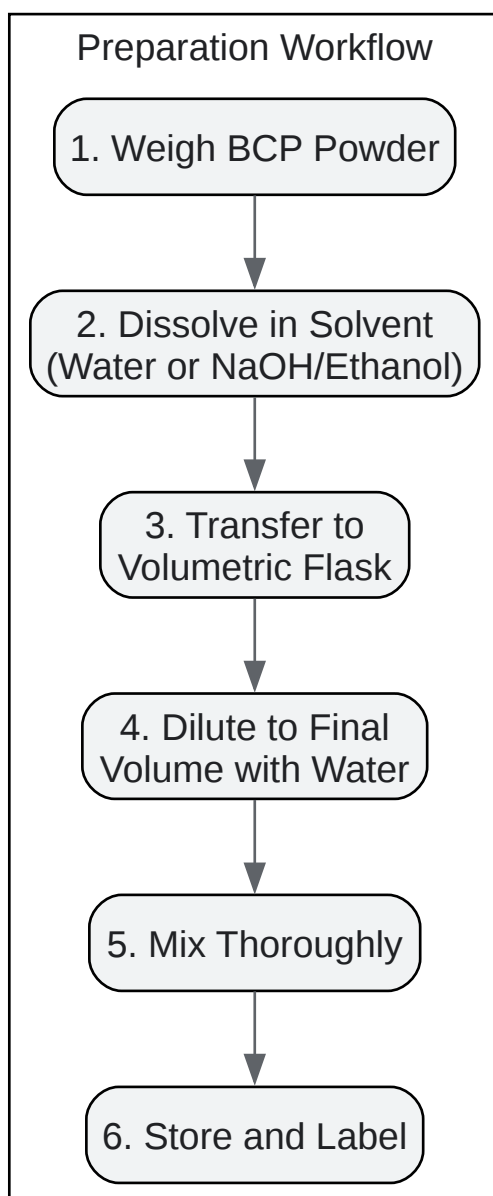
Safety Precautions

- **Bromocresol Purple** may cause skin, eye, and respiratory irritation.

- Always handle the powder and solutions in a well-ventilated area or under a fume hood.
- Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Ethanol is a flammable liquid; keep it away from ignition sources.

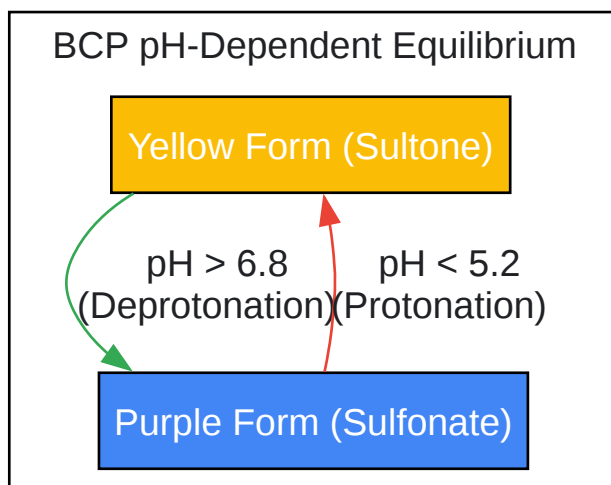
Workflow and Pathway Visualization

The following diagrams illustrate the logical workflow for preparing the indicator solution and the chemical equilibrium pathway responsible for its color change.



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Caption: General workflow for preparing **Bromocresol Purple** indicator solution.



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Caption: Signaling pathway of **Bromocresol Purple**'s color change with pH.

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References

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